

Pharmacological Profile & Causality of Design

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Compound of Interest

Compound Name: Galantide (M15)

Cat. No.: B10795280

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Galantide (M15) (CAS: 138579-66-5) is a synthetic chimeric peptide composed of Galanin(1-13) and Substance P(5-11) amide[1].

The Causality of its Structure: Why engineer a chimera? The N-terminal Galanin(1-13) sequence provides the necessary pharmacophore for high-affinity docking into the GalR1 and GalR2 binding pockets. However, by fusing it to the Substance P(5-11) fragment, the peptide sterically hinders the conformational shift required for G-protein coupling. This traps the receptor in an inactive state, effectively establishing competitive antagonism and preventing the endogenous galanin-mediated inhibition of insulin secretion[1].

Quantitative Binding & Activity Profile

Understanding these metrics is critical for accurate dosing and recognizing the environmental risk of improper disposal.

Receptor / Target	Binding Affinity (KDor Ki)	Functional Activity (IC50)	Biological Effect
Galanin Receptors (Rat Hypothalamus)	< 0.1 nM & ~6.0 nM (Two classes)	N/A	High-affinity target docking[2]
Substance P Receptors	~40.0 nM	N/A	Secondary target binding[2]
Glucose-Induced Insulin Secretion	N/A	1.0 nM	Antagonizes galanin-mediated inhibition[1]
Potassium (K+) Conductance	N/A	4.0 nM	Antagonizes galanin-induced increase[2]

Mechanistic Pathway Visualization

To fully grasp why Galantide must be handled with care, we must visualize its mechanism of action at the cellular level.



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Caption: **Galantide (M15)** antagonism of GalR signaling to restore glucose-induced insulin secretion.

Standardized Experimental Workflows

A self-validating protocol ensures that failure at any step is immediately detectable, preventing the generation of compromised data.

Protocol A: Preparation and Handling of Galantide Solutions

- Equilibration: Allow the lyophilized Galantide vial to reach room temperature in a desiccator before opening.

- Causality: Peptides are highly hygroscopic. Opening a cold vial introduces atmospheric condensation, which accelerates the hydrolytic degradation of the peptide bonds, destroying your active compound.
- Reconstitution: Dissolve the peptide in sterile, distilled water (for the TFA salt form) and dilute with your assay buffer containing 0.01% Bovine Serum Albumin (BSA)[2].
 - Causality: The Substance P fragment of Galantide is highly lipophilic. Without a carrier protein like BSA, the peptide will rapidly adsorb to the plastic walls of microcentrifuge tubes, leading to artificially low dosing and irreproducible results.
- Aliquotting: Divide immediately into single-use aliquots and store at -20°C.
 - Causality: Repeated freeze-thaw cycles cause ice-crystal shearing and localized pH shifts that denature the chimeric structure.

Protocol B: In Vitro Pancreatic Islet Insulin Secretion Assay

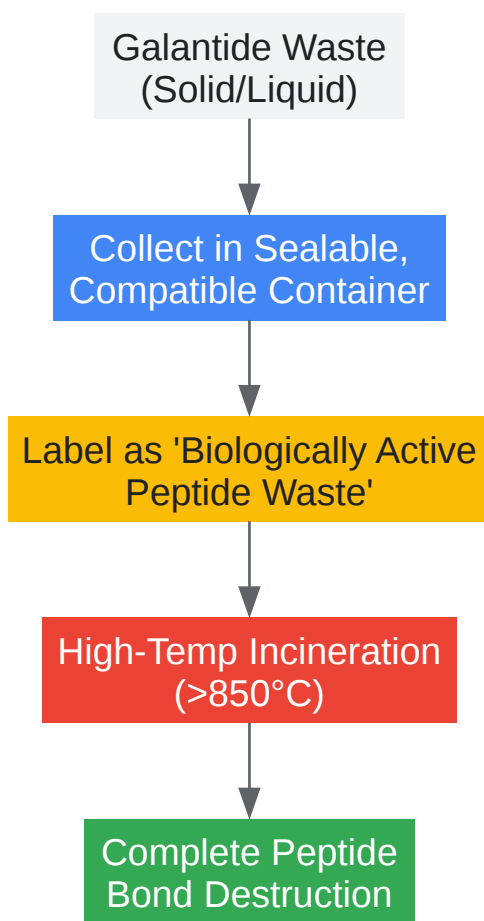
- Isolation: Isolate mouse pancreatic islets and culture in standard RPMI medium.
- Pre-incubation: Pre-incubate islets with Galantide (1-10 nM) for 30 minutes.
 - Causality: Galantide must fully occupy the GalR1/GalR2 pockets before the endogenous agonist is introduced to establish a robust competitive blockade.
- Challenge: Introduce Galanin (10 nM) alongside high glucose (16.7 mM) to stimulate insulin secretion[1].
- Quantification: Quantify insulin release via ELISA to validate the antagonistic effect.

Galantide (M15) Proper Disposal Procedures

Because Galantide is a highly potent neuropeptide analogue, even trace amounts in wastewater can act as endocrine disruptors in local aquatic ecosystems. Standard aqueous disposal is strictly prohibited.

Step-by-Step Disposal Plan

- Segregation at Source: Do not mix Galantide waste with general organic solvents or biohazardous infectious waste. Collect all Galantide-contaminated liquids (supernatants, unused stock) and solids (pipette tips, vials) in a dedicated, puncture-resistant chemical waste container[3].
- Avoidance of Chemical Neutralization: Do NOT attempt to neutralize Galantide using standard laboratory bleach (sodium hypochlorite).
 - Causality: While bleach denatures large proteins, short chimeric peptides may only undergo partial oxidation. This can result in halogenated peptide fragments that retain partial receptor affinity or gain unpredictable, off-target toxicological profiles.
- Labeling and Documentation: Label the container explicitly as "Biologically Active Peptide Waste - **Galantide (M15)**." Include the CAS Number (138579-66-5) to self-validate the waste stream for your Environmental Health and Safety (EHS) personnel[2].
- Final Disposal via Incineration: Transfer the sealed containers to a licensed professional waste disposal service[3].
 - Causality: The waste must be subjected to high-temperature incineration (>850°C) equipped with an afterburner and scrubber. This is the only method that guarantees complete thermal oxidation of the carbon-nitrogen peptide bonds, converting the active neuropeptide into harmless carbon oxides (CO_x) and nitrogen oxides (NO_x)[3].



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Caption: Step-by-step disposal workflow for **Galantide (M15)** waste via high-temperature incineration.

References

- The novel high-affinity antagonist, galantide, blocks the galanin-mediated inhibition of glucose-induced insulin secretion | PubMed (NIH) | [1](#)
- Galantide | Galanin Receptor Antagonist | MedChemExpress | [2](#)
- Safety Data Sheet - **Galantide (M15)** | LKT Laboratories | [3](#)

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Sources

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- 2. medchemexpress.com [medchemexpress.com]
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